

Application Note: Quantification of Tribromoacetonitrile in Water Samples Using a Certified Reference Standard

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Compound of Interest

Compound Name: Tribromoacetonitrile

Cat. No.: B141521

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Introduction

Tribromoacetonitrile (TBAN) is a disinfection byproduct (DBP) formed during water chlorination when bromine is present. As a nitrogenous DBP, TBAN is of potential health concern, necessitating accurate and reliable quantification in water sources. This application note provides a detailed protocol for the quantification of **tribromoacetonitrile** in water samples using a certified reference standard, following the principles of U.S. Environmental Protection Agency (EPA) Method 551.1. The method utilizes gas chromatography with an electron capture detector (GC-ECD) for sensitive and selective analysis.

Principle

This method involves the liquid-liquid extraction (LLE) of **tribromoacetonitrile** from a water sample into an organic solvent, followed by analysis of the extract by gas chromatography with an electron capture detector (GC-ECD). Quantification is achieved by comparing the peak area of **tribromoacetonitrile** in the sample extract to a calibration curve generated from a certified reference standard.

Materials and Reagents

- Certified Reference Standard: **Tribromoacetonitrile** (CAS 75519-19-6), neat or in a certified solution.^[1] Suppliers of analytical standards include LGC Standards and Sigma-Aldrich.^[1]
- Solvents: Methyl tert-butyl ether (MTBE) or Pentane (pesticide grade or equivalent).
- Reagents:
 - Reagent Water: Purified water free of interfering analytes.
 - Sodium Chloride (NaCl): Reagent grade, for salting out.
 - Sodium Sulfate (Na₂SO₄): Anhydrous, for drying extracts.
 - Ammonium Chloride (NH₄Cl): Reagent grade, as a dechlorinating agent.^[2]
- Glassware:
 - 60 mL vials with PTFE-lined screw caps.
 - 50 mL volumetric flasks.
 - Separatory funnels.
 - Autosampler vials with PTFE-lined septa.

Experimental Protocols

Preparation of Standard Solutions

4.1.1. Stock Standard Solution (e.g., 1000 µg/mL):

- Allow the sealed ampule of the **tribromoacetonitrile** certified reference standard to equilibrate to room temperature.
- Accurately weigh a precise amount of the neat standard into a tared and sealed volumetric flask.
- Dilute to the mark with a suitable solvent (e.g., acetone or methyl tert-butyl ether).

- Calculate the exact concentration of the stock solution.
- Store the stock solution at 4°C in the dark.

4.1.2. Working Standard Solutions:

- Prepare a series of working standard solutions by diluting the stock standard solution with the extraction solvent.
- The concentration of the working standards should bracket the expected concentration range of the samples.

Sample Collection and Preservation

- Collect water samples in 60 mL glass vials containing a dechlorinating agent, such as ammonium chloride.^[2]
- Fill the vials to overflowing, ensuring no headspace remains.
- Store the samples at 4°C until extraction. The holding time for samples is 14 days.

Sample Preparation (Liquid-Liquid Extraction)

- Measure 50 mL of the water sample into a separatory funnel.
- Add a salting-out agent, such as sodium chloride, to increase the extraction efficiency.
- Add 3 mL of methyl tert-butyl ether (or 5 mL of pentane) to the separatory funnel.
- Shake the funnel vigorously for 2 minutes, with periodic venting.
- Allow the layers to separate.
- Drain the aqueous (lower) layer.
- Collect the organic (upper) layer and dry it by passing it through a small column of anhydrous sodium sulfate.
- Transfer the dried extract to an autosampler vial for GC-ECD analysis.

GC-ECD Analysis

4.4.1. Instrumentation:

- Gas Chromatograph equipped with an Electron Capture Detector.
- Capillary GC Column: A non-polar column such as a DB-5 (or equivalent 5% phenyl-methylpolysiloxane) is suitable.

4.4.2. Typical GC-ECD Operating Conditions: These are example conditions and should be optimized for the specific instrument and column used.

Parameter	Value
Column	DB-5, 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	200°C
Detector Temperature	300°C
Oven Program	Initial: 35°C, hold for 5 min Ramp: 10°C/min to 150°C Ramp: 20°C/min to 250°C, hold for 5 min
Carrier Gas	Helium or Nitrogen at a constant flow rate
Injection Volume	1-2 µL

Calibration

- Inject the prepared working standard solutions into the GC-ECD system.
- Generate a calibration curve by plotting the peak area response against the concentration of **tribromoacetonitrile**.
- The calibration curve should have a correlation coefficient (r^2) of ≥ 0.99 .

Data Presentation

Quantitative Data Summary

The following table summarizes typical performance data for the quantification of **tribromoacetonitrile** using EPA Method 551.1. Actual values may vary depending on the laboratory, instrumentation, and matrix.

Parameter	Typical Value	Reference
Method Detection Limit (MDL)	0.02 - 0.1 µg/L	EPA Method 551.1
Practical Quantitation Limit (PQL)	0.1 - 0.5 µg/L	General laboratory practice
Retention Time (on DB-5 column)	Approx. 15-20 min (dependent on conditions)	Varies with conditions
Linearity (r ²)	≥ 0.99	
Recovery	70 - 130%	
Precision (%RSD)	< 20%	

Example Calibration Data

Standard Concentration (µg/L)	Peak Area
0.1	5000
0.5	24500
1.0	51000
5.0	255000
10.0	505000

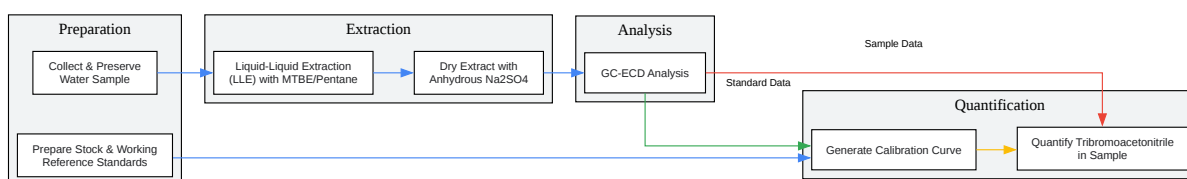
Quality Control

To ensure the reliability of the results, the following quality control measures should be implemented:

- **Method Blank:** An aliquot of reagent water carried through the entire analytical process to check for contamination.

- Laboratory Control Spike (LCS): A reagent water sample spiked with a known concentration of **tribromoacetonitrile** to assess method performance.
- Matrix Spike/Matrix Spike Duplicate (MS/MSD): Aliquots of a sample are spiked with a known concentration of **tribromoacetonitrile** to evaluate the effect of the sample matrix on the analytical method.
- Surrogate Standards: A compound of similar chemical properties to the analyte, added to every sample, blank, and standard to monitor extraction efficiency.

Visualization of Experimental Workflow



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References

1. Tribromoacetonitrile | CAS 75519-19-6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
2. [postnova.com](https://www.postnova.com) [[postnova.com](https://www.postnova.com)]
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